

# Technical Guide: 1-Aminonaphthalene-2-acetonitrile (CAS: 3100-67-2)

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## Compound of Interest

Compound Name: 1-Aminonaphthalene-2-acetonitrile

Cat. No.: B11909057

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Aminonaphthalene-2-acetonitrile**, a naphthalene derivative with potential applications in chemical synthesis and research. This document outlines its chemical and physical properties, and available synthesis information, and discusses its potential utility for professionals in drug development and scientific research.

## Chemical and Physical Properties

**1-Aminonaphthalene-2-acetonitrile**, also known as 1-Amino-2-naphthonitrile, is a solid organic compound. The key quantitative data for this compound are summarized in the table below for easy reference and comparison.

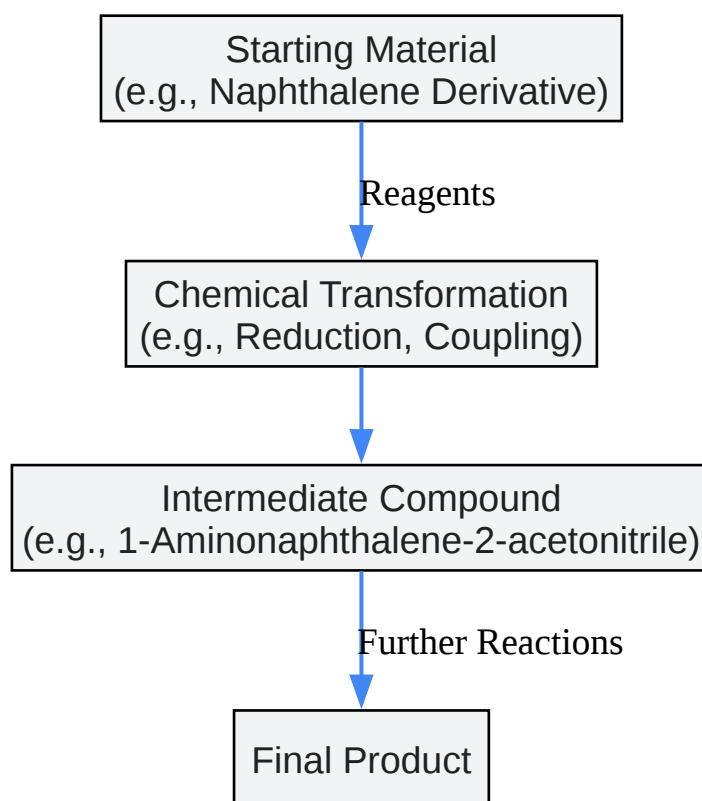
Property	Value	Source(s)
CAS Number	3100-67-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>11</sub> H <sub>8</sub> N <sub>2</sub>	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	168.20 g/mol	<a href="#">[5]</a>
Appearance	Powder or liquid	<a href="#">[6]</a>
Melting Point	191-192 °C	<a href="#">[6]</a>
Boiling Point	151-152 °C at 0.3 Torr	<a href="#">[6]</a>
Purity	>95% to ≥98.0%	<a href="#">[5]</a> <a href="#">[6]</a>
Flash Point	191 °C	<a href="#">[1]</a>

## Synthesis and Chemical Reactivity

Detailed experimental protocols for the synthesis of **1-Aminonaphthalene-2-acetonitrile** are not extensively documented in publicly available literature. However, information on the synthesis of structurally related compounds provides insights into potential synthetic routes. For instance, the synthesis of 1-amino-2-naphthol hydrochloride has been achieved through the reduction of a nitroso-β-naphthol intermediate.[\[7\]](#) Another related synthesis involves the preparation of 1-amino-2-naphthol from 1-nitroso-2-naphthol, yielding a high percentage of the final product.[\[8\]](#)

**1-Aminonaphthalene-2-acetonitrile** is recognized as a building block in chemical synthesis.[\[2\]](#) It serves as a precursor in the production of other chemical entities, such as 4,4'-diaminodiphenyl ether and 1-aminoanthracene. The latter is noted as an electrophile and a potential carcinogen in experimental animal studies.[\[1\]](#)

A generalized workflow for the potential utilization of a precursor in a chemical synthesis is outlined below.



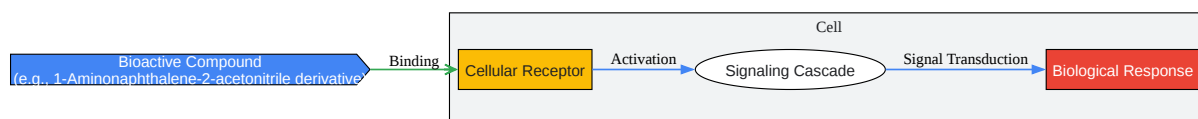
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Caption: Generalized workflow for chemical synthesis.

## Potential Applications and Biological Significance

The primary documented application of **1-Aminonaphthalene-2-acetonitrile** is as an intermediate in organic synthesis.[1] Its structural similarity to other aminonaphthalene derivatives suggests potential for further investigation into its biological activities. For instance, various novel alpha-amino naphthalene derivatives have been synthesized and shown to possess anti-inflammatory activity.[9]

While no specific signaling pathways involving **1-Aminonaphthalene-2-acetonitrile** have been elucidated, the broader class of aminonitriles has been a subject of interest in medicinal chemistry. The potential biological activity of such compounds often stems from their ability to interact with various biological targets. A simplified diagram illustrating a hypothetical mechanism of action for a bioactive compound is presented below.



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Caption: Hypothetical mechanism of a bioactive compound.

## Safety and Handling

**1-Aminonaphthalene-2-acetonitrile** is intended for research and development purposes only. As with any chemical compound, it should be handled with appropriate personal protective equipment in a well-ventilated laboratory setting. It is important to note that it is a precursor to 1-aminoanthracene, which has been identified as a potential carcinogen in animal studies.<sup>[1]</sup> Therefore, caution should be exercised during its handling and in any subsequent reactions.

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